

# Determining Cosmic Ray Exposure Ages Using Aluminum-26: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aluminum-26

Cat. No.: B1230959

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The radionuclide **Aluminum-26** ( $^{26}\text{Al}$ ), with a half-life of approximately 717,000 years, is a powerful tool for determining the exposure duration of terrestrial and extraterrestrial materials to cosmic rays.[1] Produced in situ within minerals, primarily quartz, through spallation reactions induced by cosmic-ray muons and neutrons, the concentration of  $^{26}\text{Al}$  in a sample is directly proportional to the time it has spent at or near the Earth's surface.[2] This methodology, known as cosmic ray exposure dating, has broad applications in geology, geomorphology, and planetary science.

This document provides detailed application notes and experimental protocols for the use of  $^{26}\text{Al}$  in determining cosmic ray exposure ages. It is intended to guide researchers through the process of sample collection, chemical processing, measurement by Accelerator Mass Spectrometry (AMS), and data analysis.

## Principle of the Method

Cosmic rays, high-energy particles originating from outside our solar system, bombard the Earth's atmosphere and surface. These interactions produce a cascade of secondary particles, including neutrons and muons, which can penetrate rock and induce nuclear reactions. In quartz ( $\text{SiO}_2$ ), these reactions with silicon and oxygen atoms produce  $^{26}\text{Al}$ . The production rate

of  $^{26}\text{Al}$  is dependent on several factors, including altitude, geomagnetic latitude, and the depth of the sample below the surface.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Once a rock surface is exposed,  $^{26}\text{Al}$  begins to accumulate. Over time, its concentration reaches a secular equilibrium where the rate of production is balanced by the rate of radioactive decay. By measuring the concentration of  $^{26}\text{Al}$  in a sample and knowing its production rate, the exposure age can be calculated. This technique is often used in conjunction with another cosmogenic nuclide, Beryllium-10 ( $^{10}\text{Be}$ ), also produced in quartz. The ratio of  $^{26}\text{Al}$  to  $^{10}\text{Be}$  can provide more complex information about the exposure history of a sample, including periods of burial.[\[3\]](#)[\[6\]](#)[\[7\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data relevant to cosmic ray exposure dating using  $^{26}\text{Al}$ .

Parameter	Value	Reference
Half-life of $^{26}\text{Al}$ ( $t_{1/2}$ )	$7.17 \times 10^5$ years	<a href="#">[1]</a>
Sea-level high-latitude (SLHL) $^{26}\text{Al}$ production rate in quartz (spallation)	$\sim 25.8 \pm 2.5$ atoms/g/yr	<a href="#">[1]</a>
Sea-level high-latitude (SLHL) $^{26}\text{Al}$ production rate in quartz (muon-induced)	Varies with depth	
Common $^{26}\text{Al}/^{10}\text{Be}$ production ratio in quartz at the surface	$\sim 6.75$	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
$^{26}\text{Al}$ decay constant ( $\lambda$ )	$9.67 \times 10^{-7} \text{ yr}^{-1}$	Calculated from half-life

## Experimental Protocols

### Sample Collection and Preparation

Objective: To collect suitable rock samples and physically prepare them for chemical analysis.

**Materials:**

- Geological hammer and chisel
- GPS device
- Clinometer
- Sample bags
- Rock crusher
- Sieves (250-500  $\mu\text{m}$  mesh)
- Frantz Isodynamic Magnetic Separator
- Heavy liquids (e.g., sodium polytungstate)

**Protocol:**

- Sample Collection:
  - Select fresh, unweathered rock surfaces with minimal evidence of erosion.
  - Record the precise location (latitude, longitude, and elevation) using a GPS.
  - Measure the dip and strike of the surface and note any topographic shielding (e.g., from surrounding mountains or cliffs) using a clinometer.
  - Collect several kilograms of the surface rock, ensuring to sample the outermost few centimeters.
- Physical Preparation:
  - Crush the rock sample to a grain size of less than 1 mm.
  - Sieve the crushed rock to isolate the 250-500  $\mu\text{m}$  fraction.
  - Use a Frantz Isodynamic Magnetic Separator to remove magnetic minerals.

- Perform heavy liquid separation to isolate quartz from other minerals.

## Chemical Purification of Aluminum

Objective: To isolate and purify aluminum from the quartz sample for AMS analysis.

Materials:

- Cleaned quartz sample (10-50 g)
- Hydrofluoric acid (HF), 48%
- Nitric acid (HNO<sub>3</sub>), concentrated
- Hydrochloric acid (HCl), concentrated
- Perchloric acid (HClO<sub>4</sub>), concentrated
- <sup>27</sup>Al carrier solution of known concentration
- Anion and cation exchange chromatography columns
- Ammonium hydroxide (NH<sub>4</sub>OH)
- Deionized water (18 MΩ·cm)

Protocol:

- Quartz Etching:
  - Leach the quartz grains in a mixture of 1% HF and 1% HNO<sub>3</sub> to remove any remaining non-quartz minerals.[\[11\]](#)
  - Rinse thoroughly with deionized water.
- Dissolution:
  - In a clean Teflon beaker, add a known amount of <sup>27</sup>Al carrier to the quartz sample.

- Add a mixture of concentrated HF and HNO<sub>3</sub> (typically in a 3:1 ratio) to completely dissolve the quartz. This step should be performed in a fume hood with appropriate personal protective equipment.
- Fuming and Redissolution:
  - Add concentrated HClO<sub>4</sub> and heat the solution to fume off silica tetrafluoride (SiF<sub>4</sub>) and excess HF.
  - Dissolve the remaining residue in concentrated HCl.
- Ion-Exchange Chromatography:
  - Pass the dissolved sample through an anion exchange column to remove iron and other interfering elements.
  - Collect the eluate containing aluminum and pass it through a cation exchange column to further purify the aluminum fraction.
- Precipitation:
  - Adjust the pH of the purified aluminum solution to approximately 8 using NH<sub>4</sub>OH to precipitate aluminum hydroxide (Al(OH)<sub>3</sub>).
  - Centrifuge the solution to pellet the Al(OH)<sub>3</sub> precipitate and discard the supernatant.
  - Wash the precipitate several times with deionized water.

## AMS Target Preparation

Objective: To convert the purified aluminum hydroxide into aluminum oxide and prepare a target for AMS analysis.

Materials:

- Purified Al(OH)<sub>3</sub> precipitate
- High-purity niobium (Nb) or silver (Ag) powder

- Target holders (cathodes) for the AMS

- Muffle furnace

- Press

Protocol:

- Oxidation:
  - Place the  $\text{Al}(\text{OH})_3$  precipitate in a quartz crucible and heat in a muffle furnace at  $\sim 1000^\circ\text{C}$  for several hours to convert it to aluminum oxide ( $\text{Al}_2\text{O}_3$ ).
- Mixing and Pressing:
  - Thoroughly mix the resulting  $\text{Al}_2\text{O}_3$  powder with a conductive metal powder (Nb or Ag) in a 1:1 or similar ratio by volume.
  - Press the mixture firmly into an AMS target holder.

## Accelerator Mass Spectrometry (AMS) Measurement

Objective: To measure the  $^{26}\text{Al}/^{27}\text{Al}$  ratio in the prepared target.

Procedure:

- The prepared targets are loaded into the ion source of an accelerator mass spectrometer.
- The AMS accelerates ions to high energies, allowing for the separation of  $^{26}\text{Al}$  from the stable isobar  $^{26}\text{Mg}$  and other background interferences.
- The instrument measures the ratio of  $^{26}\text{Al}$  to the known amount of  $^{27}\text{Al}$  carrier.
- Measurements are calibrated against known standards.[\[12\]](#)

## Data Analysis and Age Calculation

The cosmic ray exposure age (T) is calculated using the following equation:

$$T = - (1/\lambda) * \ln(1 - (N * \lambda) / (P * S))$$

Where:

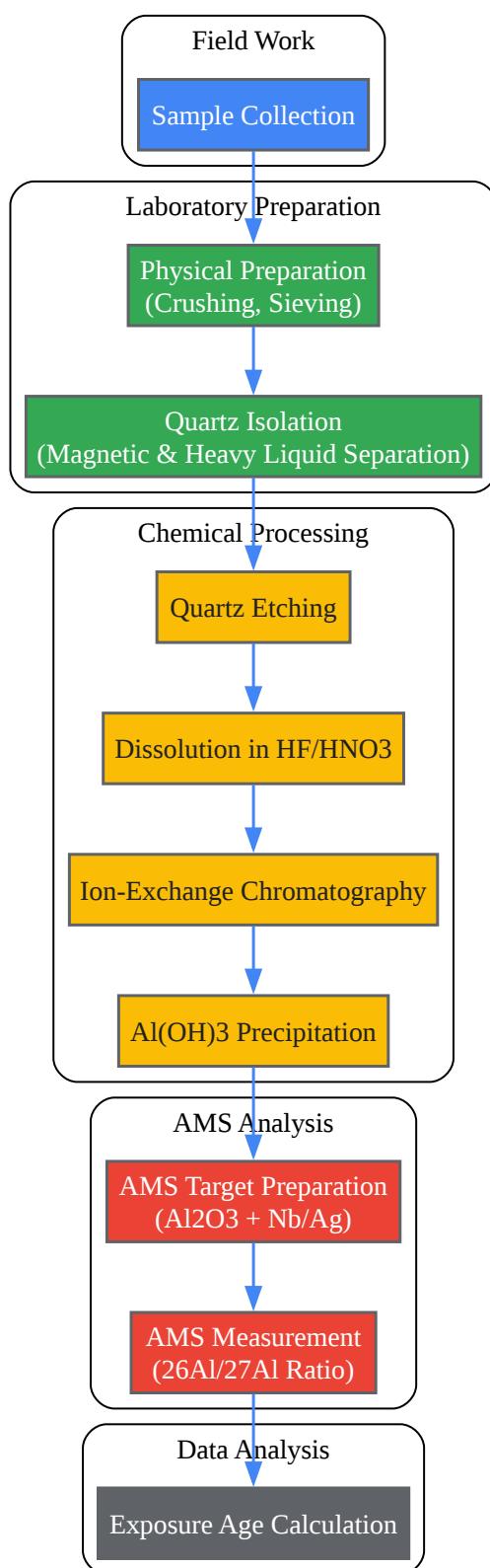
- N is the measured concentration of  $^{26}\text{Al}$  (atoms/g of quartz).
- $\lambda$  is the decay constant of  $^{26}\text{Al}$  ( $9.67 \times 10^{-7} \text{ yr}^{-1}$ ).
- P is the production rate of  $^{26}\text{Al}$  at the sample location (atoms/g/yr).
- S is a scaling factor that accounts for various corrections.

Corrections to the Production Rate: The sea-level high-latitude (SLHL) production rate must be scaled to the specific conditions of the sample location. This involves applying corrections for:

- Altitude and Latitude: Cosmic ray flux increases with altitude and geomagnetic latitude. Scaling models are used to adjust the production rate accordingly.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Topographic Shielding: Obstructions such as mountains or cliffs can block a portion of the incoming cosmic rays, reducing the production rate.
- Sample Thickness and Snow Cover: The depth of the sample from the rock surface and any seasonal snow cover will attenuate the cosmic ray flux.

Online calculators are available to perform these complex calculations, incorporating the latest scaling models and production rate data.[\[6\]](#)[\[13\]](#)

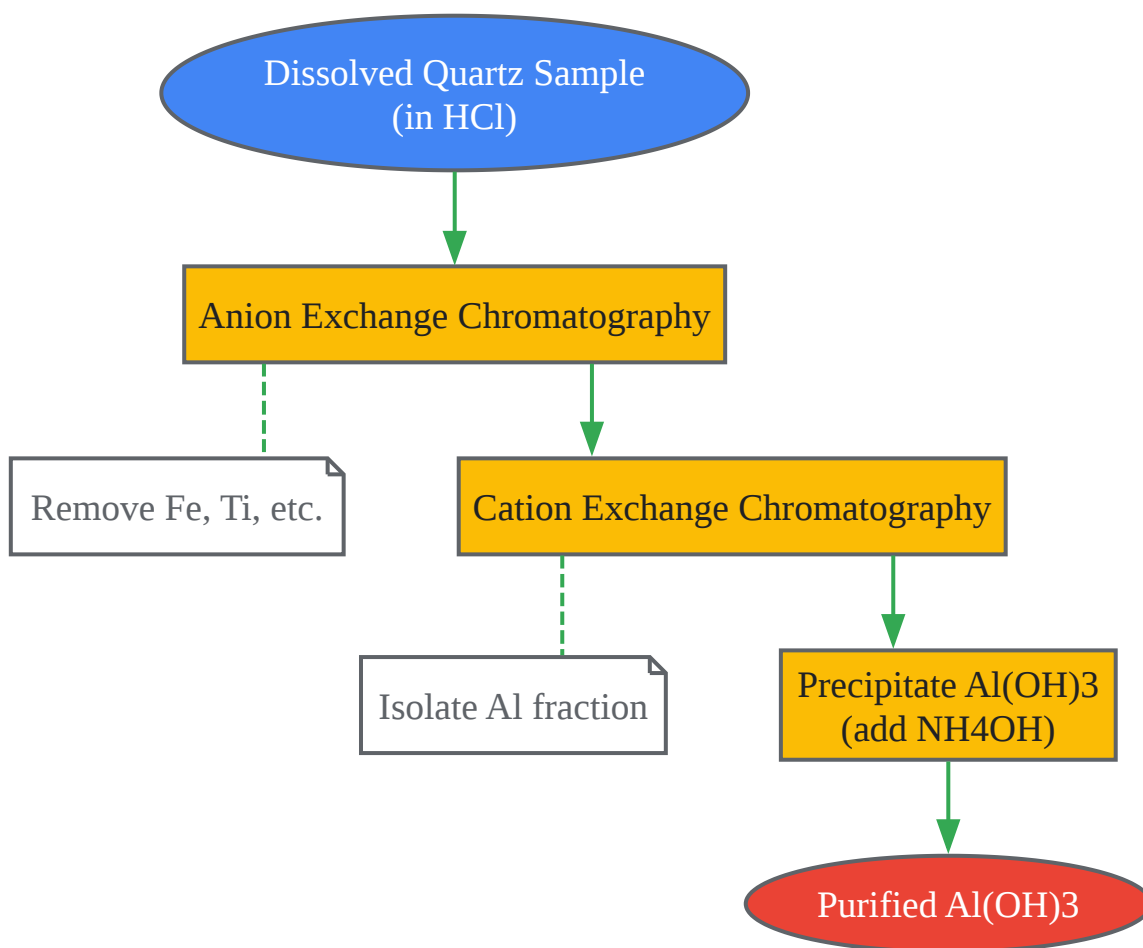
## Visualizations



[Click to download full resolution via product page](#)

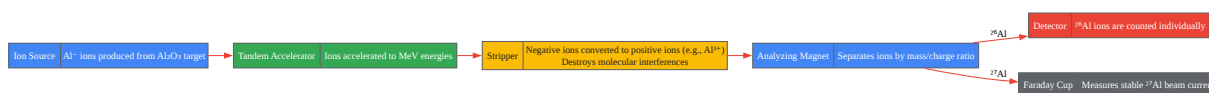
Caption: Overall workflow for cosmic ray exposure dating using  $^{26}\text{Al}$ .





[Click to download full resolution via product page](#)

Caption: Chemical separation pathway for the purification of aluminum.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Cosmic ray exposure ages of chondrites, pre-irradiation and constancy of cosmic ray flux in the past [inis.iaea.org]
- 3. mdpi.com [mdpi.com]
- 4. Empirical Evidence for Latitude and Altitude Variation of the In Situ Cosmogenic  $^{26}\text{Al}/^{10}\text{Be}$  Production Ratio | NSF Public Access Repository [par.nsf.gov]
- 5. researchgate.net [researchgate.net]
- 6. stoneage.hzdr.de [stoneage.hzdr.de]
- 7. osti.gov [osti.gov]
- 8. researchgate.net [researchgate.net]
- 9. Cosmogenic Nuclide Dating | CENIEH [cenieh.es]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. hess.ess.washington.edu [hess.ess.washington.edu]
- To cite this document: BenchChem. [Determining Cosmic Ray Exposure Ages Using Aluminum-26: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1230959#using-26al-to-determine-cosmic-ray-exposure-ages>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)